

# In-Depth Technical Guide: 2-(5-methylpyridin-2-yl)ethan-1-ol

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## Compound of Interest

Compound Name: 2-(5-methylpyridin-2-yl)ethan-1-ol

Cat. No.: B2560061

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CAS Number: 71858-91-8

This technical guide provides a comprehensive overview of **2-(5-methylpyridin-2-yl)ethan-1-ol**, a pyridine derivative of interest to researchers and professionals in the fields of chemical synthesis and drug development. This document details the compound's properties, a potential synthetic route, and its characterization, based on available scientific literature.

## Compound Data

A summary of the key quantitative data for **2-(5-methylpyridin-2-yl)ethan-1-ol** is presented below. This information is crucial for its handling, characterization, and application in a research setting.

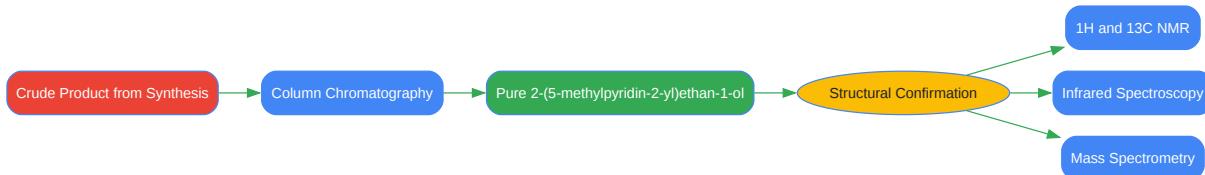
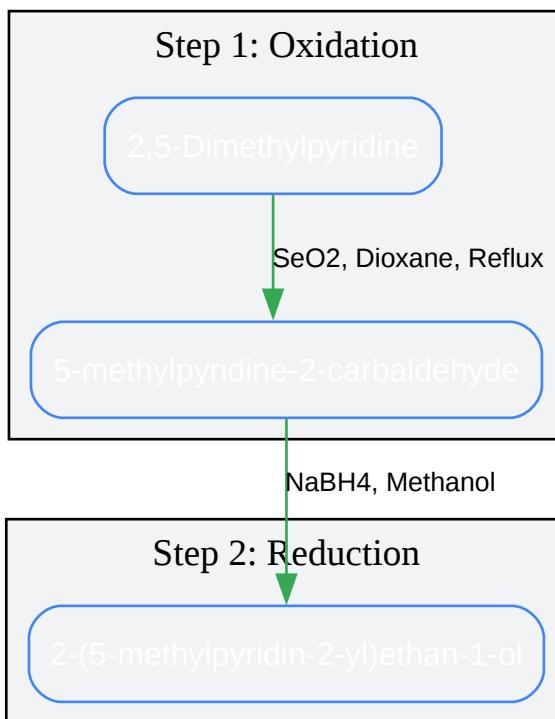
Property	Value	Reference
CAS Number	71858-91-8	N/A
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	N/A
Molecular Weight	137.18 g/mol	N/A
Melting Point	30 - 32 °C	--INVALID-LINK--
Boiling Point	250 °C at 987 hPa	--INVALID-LINK--

# Synthesis and Experimental Protocols

While a specific experimental protocol for the synthesis of **2-(5-methylpyridin-2-yl)ethan-1-ol** is not readily available in the reviewed literature, a plausible synthetic route can be adapted from the preparation of its close analog, 5-ethylpyridin-2-ethanol.[1][2][3] The proposed pathway involves a two-step process starting from 2,5-dimethylpyridine.

## Proposed Synthetic Pathway

The synthesis can be logically broken down into two main stages: the formation of an intermediate aldehyde followed by its reduction to the target alcohol.



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## References

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- 2. (PDF) Synthesis of 5-Ethyl Pyridin-2-Ethanol Analogs and [research.amanote.com]
- 3. quod.lib.umich.edu [quod.lib.umich.edu]
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